

Introduction: The Analytical Imperative for Phthalate Quantification

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Compound of Interest

Compound Name: Cyclohexyl Butyl Phthalate-d4

Cat. No.: B12417503

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Phthalates are a class of synthetic esters widely employed as plasticizers to enhance the flexibility, durability, and transparency of polymers, most notably polyvinyl chloride (PVC).[1] Their extensive use in consumer goods, food packaging, medical devices, and personal care products has led to their ubiquitous presence in the environment.[2][3] Growing concerns over the potential health effects of certain phthalates, including their action as endocrine disruptors and their impact on reproductive health, have necessitated the development of highly accurate and sensitive analytical methods for their detection and quantification.[1][3][4]

This guide focuses on a critical tool for such analyses: **Cyclohexyl Butyl Phthalate-d4** (CAS No. 2732917-87-0). It is crucial to note that while often referred to broadly as "Butyl," the specific compound registered under this CAS number is Phthalic Acid Cyclohexyl Isobutyl Ester-d4.[5] This deuterated molecule is not intended for direct use in consumer products but serves as an indispensable internal standard for quantitative analysis, particularly in the field of isotope dilution mass spectrometry (IDMS). Its value lies in its near-identical chemical and physical properties to its non-labeled counterpart, ensuring a self-validating system for researchers aiming to overcome the analytical challenges posed by complex matrices.

This document provides a comprehensive overview of its properties, the principles behind its application, detailed analytical protocols, and its significance in toxicology, environmental

science, and drug development safety assessment.

Physicochemical Characteristics

An understanding of the molecule's properties is fundamental to its effective use. As an internal standard, its behavior is designed to mirror the analyte of interest, Cyclohexyl Butyl Phthalate (CAS No. 84-64-0).

Table 1: Physicochemical Data Summary

Property	Cyclohexyl Butyl Phthalate-d4 (Labeled)	Cyclohexyl Butyl Phthalate (Non-Labeled Analyte)
CAS Number	2732917-87-0	84-64-0
Synonyms	Phthalic Acid Cyclohexyl Isobutyl Ester-d4[5]	Butyl Cyclohexyl Phthalate (BCP); Elastex 50B[6]
Molecular Formula	C ₁₈ H ₂₀ D ₄ O ₄ [5]	C ₁₈ H ₂₄ O ₄ [6]
Molecular Weight	308.41 g/mol [5]	304.38 g/mol [6]
Appearance	Not specified (typically supplied in solution)	Clear, colorless to brown, slightly viscous liquid[7][8]
Boiling Point	Not available	~385.8 °C at 760 mmHg[6]
Density	Not available	~1.1 g/cm ³ [8]
Water Solubility	Insoluble (presumed)	Insoluble (<1 mg/mL)[8][9]
Organic Solubility	Soluble in common organic solvents (presumed)	Soluble in Chloroform, Ethyl Acetate[7]
Storage	2-8°C Refrigerator[5]	Room Temperature, sealed in dry conditions[7]

Synthesis and Isotopic Labeling: A Structural Rationale

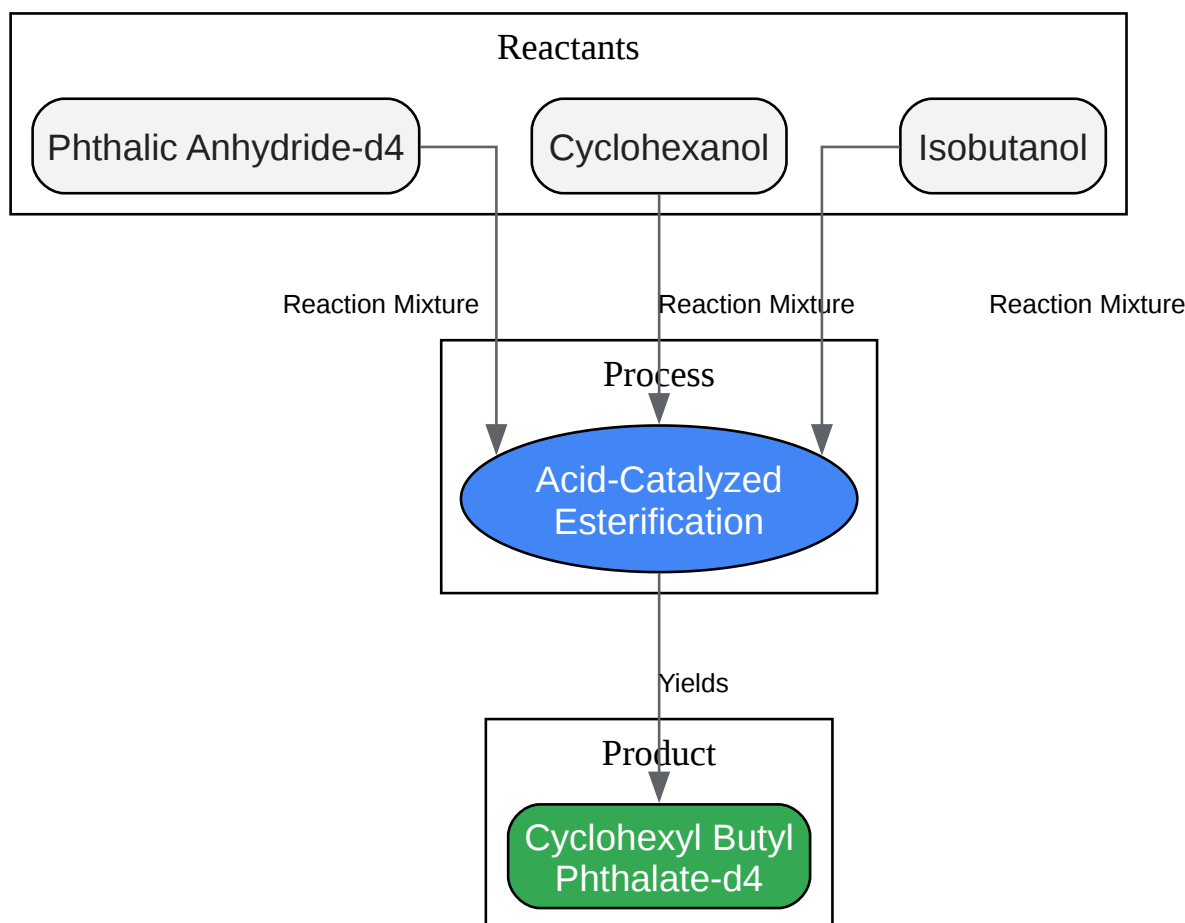
The synthesis of stable isotope-labeled standards is a precise process designed to produce a molecule that is chemically identical to the analyte but mass-shifted. This mass difference is the key to its function in mass spectrometry.

General Synthesis Pathway

Phthalate esters are typically synthesized via the esterification of phthalic anhydride with the corresponding alcohols.^{[10][11]} In the case of Cyclohexyl Butyl Phthalate, this involves reacting phthalic anhydride with cyclohexanol and butanol (or isobutanol) in the presence of an acid catalyst.^[10]

Isotopic Labeling Strategy

The "-d4" designation signifies the replacement of four hydrogen atoms with four deuterium atoms. For phthalates, this is most commonly and stably achieved by labeling the aromatic phthalic acid ring.^[12] This placement is chemically robust and ensures the deuterium label is not lost during sample preparation or metabolic processes. The synthesis would therefore utilize deuterated phthalic anhydride (phthalic anhydride-d4) as a precursor.



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Caption: Proposed synthesis pathway for **Cyclohexyl Butyl Phthalate-d4**.

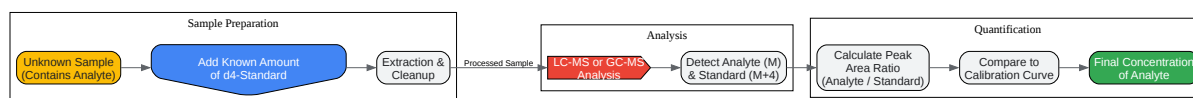
The Core Principle: Isotope Dilution Mass Spectrometry (IDMS)

The unparalleled analytical power of **Cyclohexyl Butyl Phthalate-d4** stems from the Isotope Dilution Mass Spectrometry (IDMS) technique. This method provides the highest level of accuracy in quantitative analysis by correcting for variations that are otherwise difficult to control.

Causality Behind the Method: In any analytical workflow, from sample collection to final measurement, there are potential points of analyte loss. This can occur during solvent extractions, sample transfers, or within the analytical instrument itself (e.g., ionization

suppression in the mass spectrometer source). A simple external calibration cannot account for these sample-specific losses.

The IDMS Solution: By adding a known quantity of the stable isotope-labeled standard to the sample at the very beginning of the workflow, the standard experiences the exact same physical and chemical processes as the native analyte.^[12] They extract together, concentrate together, and ionize similarly. The mass spectrometer, however, can easily distinguish between the analyte and the standard due to their mass difference. By measuring the final ratio of the analyte to the standard, one can precisely calculate the initial amount of analyte, as any losses will have affected both compounds proportionally, leaving the ratio unchanged. This makes the method exceptionally robust and trustworthy.^{[12][13]}



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Caption: Standard workflow for Isotope Dilution Mass Spectrometry (IDMS).

Field-Proven Analytical Methodologies

Cyclohexyl Butyl Phthalate-d4 is compatible with both Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The choice depends on the sample matrix, required sensitivity, and available instrumentation.

Protocol 1: GC-MS Quantification in Polymer Extracts

This protocol is suitable for determining the migration of Cyclohexyl Butyl Phthalate from plastic materials into a solvent.

1. Sample Preparation & Extraction:

- Accurately weigh 1.0 g of the polymer sample into a glass vial.
- Add 10.0 mL of hexane.
- Spike the sample with 100 μ L of a 1.0 μ g/mL solution of **Cyclohexyl Butyl Phthalate-d4** in hexane to achieve a final concentration of 10 ng/mL.
- Seal the vial and incubate at 40°C for 24 hours to simulate migration.
- Allow to cool, then transfer 1.0 mL of the hexane extract into a 2 mL autosampler vial for analysis.

2. GC-MS Instrumentation & Parameters:

- System: Agilent 7890A GC coupled to a 7000 Triple Quadrupole MS or equivalent.[\[14\]](#)
- Column: HP-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or similar 5% phenyl-methyl silicone column.[\[14\]](#)
- Injection: 1 μ L, splitless mode.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.[\[14\]](#)
- Oven Program: Initial 60°C for 1 min, ramp to 220°C at 20°C/min, then ramp to 290°C at 10°C/min and hold for 5 min.[\[14\]](#)
- MS Ionization: Electron Impact (EI) at 70 eV.[\[14\]](#)
- Acquisition Mode: Selected Ion Monitoring (SIM).[\[14\]](#)

3. SIM Ion Selection (Rationale): Phthalates exhibit characteristic fragmentation. The ion at m/z 149, corresponding to the protonated phthalic anhydride fragment, is nearly universal. Other ions relate to the ester side chains.

Table 2: Proposed SIM Ions for GC-MS Analysis

Compound	Role	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
Cyclohexyl Butyl Phthalate	Analyte	149	223	57
Cyclohexyl Butyl Phthalate-d4	Internal Standard	153	227	57

Causality: The quantifier ion is typically the most abundant and stable fragment. Qualifier ions confirm identity. The +4 mass shift is observed in the phthalic anhydride fragment (149 -> 153) and its subsequent fragments, confirming the label's location.

Protocol 2: LC-MS/MS Quantification in Biological Matrices (e.g., Urine)

This protocol is adapted for measuring phthalate metabolites after enzymatic deconjugation, a key step in biomonitoring.[\[15\]](#)

1. Sample Preparation & Hydrolysis:

- Take 1.0 mL of urine in a glass tube.
- Spike with 20 µL of a 2.5 µg/mL solution of **Cyclohexyl Butyl Phthalate-d4** in methanol.
- Add 500 µL of ammonium acetate buffer (pH 6.5) and 10 µL of β-glucuronidase/arylsulfatase enzyme solution.
- Vortex and incubate at 37°C for 2 hours to deconjugate metabolites.[\[15\]](#)
- Perform a solid-phase extraction (SPE) or liquid-liquid extraction to isolate the analytes.
- Evaporate the final solvent and reconstitute in 100 µL of 50:50 methanol:water for injection.

2. LC-MS/MS Instrumentation & Parameters:

- System: SCIEX QTRAP 5500 System or equivalent.[\[16\]](#)

- Column: A C18 reversed-phase column (e.g., 100 x 2.1 mm, 2.6 μm particle size).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Methanol.
- Gradient: Start at 30% B, ramp to 95% B over 8 minutes, hold for 2 minutes, and re-equilibrate.
- Flow Rate: 0.3 mL/min.
- Ionization: Electrospray Ionization (ESI), negative mode.

3. MRM Transition Selection (Rationale): Multiple Reaction Monitoring (MRM) provides superior selectivity and sensitivity. A precursor ion is selected in the first quadrupole, fragmented, and a specific product ion is monitored in the third quadrupole.

Table 3: Proposed MRM Transitions for LC-MS/MS Analysis

Compound	Role	Precursor Ion [M-H] ⁻ (m/z)	Product Ion (Quantifier) (m/z)	Product Ion (Qualifier) (m/z)
Cyclohexyl Butyl Phthalate	Analyte	303.2	121.0	221.1
Cyclohexyl Butyl Phthalate-d4	Internal Standard	307.2	125.0	225.1

Causality: In negative mode ESI, the molecule will likely lose a proton to form [M-H]⁻. The fragmentation will cleave the ester bonds. The product ions m/z 121.0 and 125.0 would correspond to the deprotonated phthalic acid-d0 and -d4 fragments, respectively, providing a highly specific transition.

Applications and Scientific Significance

The use of **Cyclohexyl Butyl Phthalate-d4** is critical in several high-stakes research and regulatory areas:

- **Toxicology and Risk Assessment:** It enables the accurate measurement of exposure levels in human populations through biomonitoring of urine or blood, providing crucial data for assessing health risks.[\[5\]](#)[\[15\]](#) Studies have linked the non-labeled compound to potential cytotoxicity and genotoxicity at high concentrations.[\[2\]](#)[\[17\]](#)
- **Food Safety:** It is used to quantify the migration of phthalates from food contact materials (FCM) into foodstuffs, ensuring compliance with regulatory limits.[\[5\]](#)
- **Environmental Monitoring:** It aids in tracking the fate and transport of phthalates in water, soil, and air, helping to understand environmental contamination.
- **Drug Development:** In the development of orally administered drugs, especially those in polymer-based formulations, it can be used to rule out leachable phthalates as a source of toxicity or interference.

Safety and Handling

While the deuterated standard is typically handled in small quantities in a controlled laboratory setting, precautions should be based on the toxicology of the parent compound.

- **Handling:** Use personal protective equipment (gloves, lab coat, safety glasses). Avoid inhalation of vapors and direct skin contact.[\[8\]](#) The parent compound may cause skin irritation.[\[9\]](#)
- **Reactivity:** The parent compound hydrolyzes under high or low pH conditions and can react vigorously with strong oxidizing acids.[\[7\]](#)[\[9\]](#)
- **Storage:** Store the standard solution at 2-8°C in a tightly sealed container to maintain its integrity and concentration.[\[5\]](#)

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